

Vincristine Sulfate: A Comprehensive Technical Guide to its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: Vincristine Sulfate

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Introduction

Vincristine Sulfate, a potent antineoplastic agent, belongs to the vinca alkaloid class of drugs derived from the Madagascar periwinkle, *Catharanthus roseus*. Its efficacy in the treatment of various cancers, including acute lymphoblastic leukemia, Hodgkin's lymphoma, and neuroblastoma, is well-established. This technical guide provides an in-depth overview of the molecular structure and chemical properties of **Vincristine Sulfate**, offering valuable data and experimental protocols for researchers and drug development professionals.

Molecular Structure and Chemical Properties

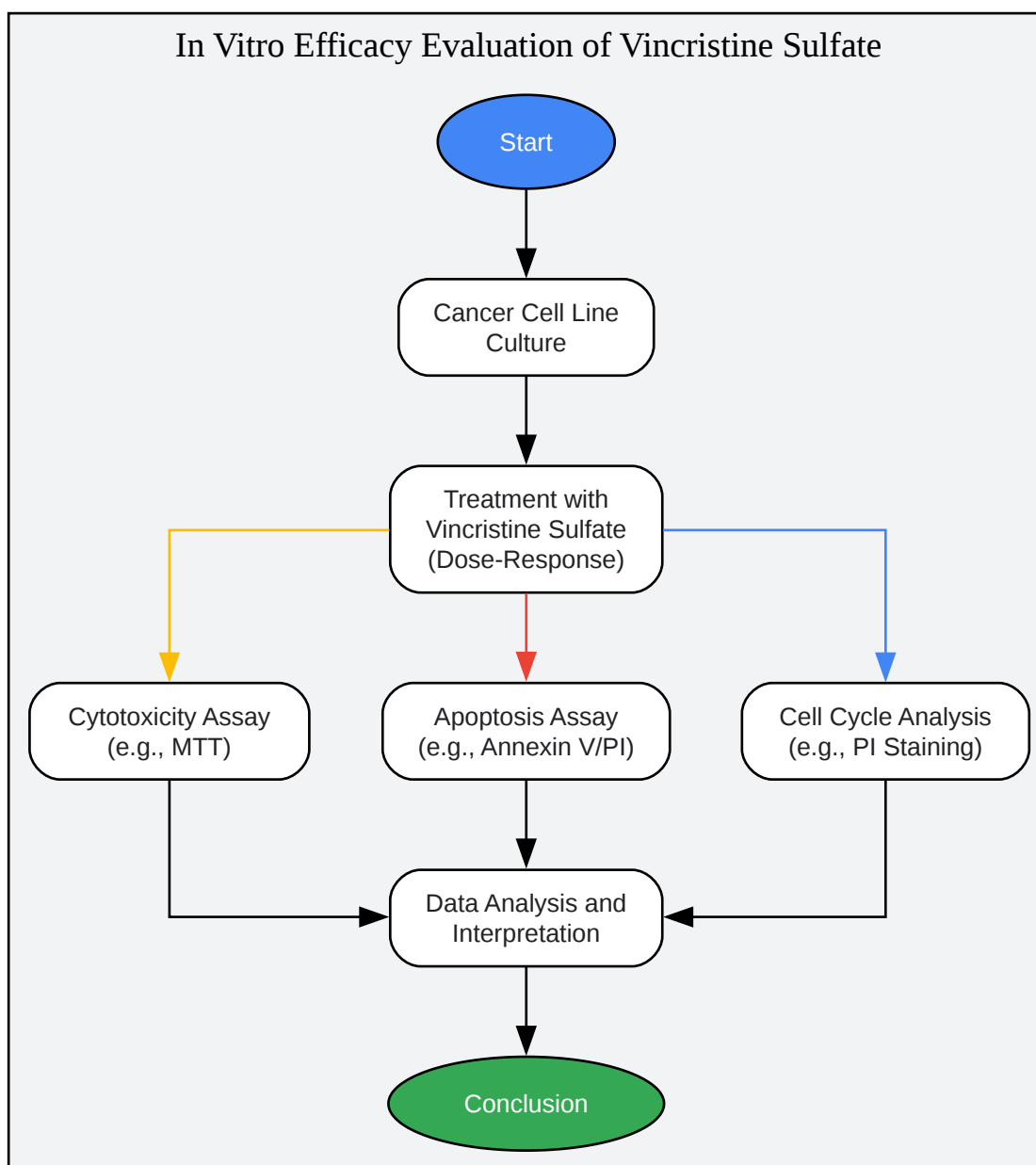
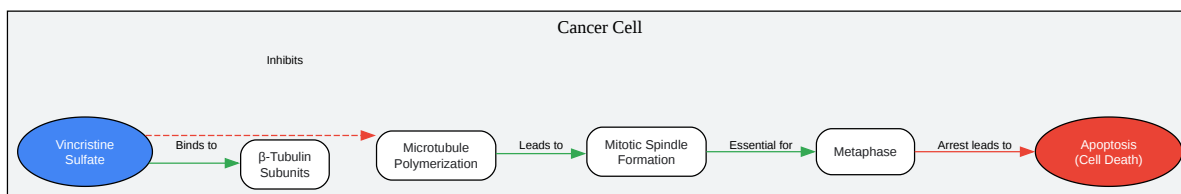
Vincristine Sulfate is the sulfate salt of vincristine, a complex dimeric indole alkaloid. The molecule consists of two multi-ringed units, vindoline and catharanthine, linked by a carbon-carbon bond. The presence of a formyl group on the vindoline nitrogen distinguishes it from the closely related vinca alkaloid, vinblastine. This structural difference contributes to variations in their clinical efficacy and toxicity profiles.

Data Presentation: Quantitative Properties of Vincristine Sulfate

Property	Value	Reference(s)
Molecular Formula	C ₄₆ H ₅₆ N ₄ O ₁₀ ·H ₂ SO ₄	[1][2]
Molecular Weight	923.04 g/mol	[1][2][3]
Appearance	White to off-white or slightly yellow, amorphous or crystalline powder.	[1][2]
Solubility	Freely soluble in water and methanol; slightly soluble in ethanol.	[2][4]
Melting Point	Approximately 218-220 °C (for the free base)	[5]
pKa	5.0 and 7.4	
Stability	Sensitive to light and heat. Solutions are stable for short periods under controlled conditions. Diluted in 0.9% Sodium Chloride Injection, it is stable for up to 24 hours when protected from light or 8 hours under normal light at 25°C.	[2]

Mechanism of Action: Disruption of Microtubule Dynamics

The primary mechanism of action of **Vincristine Sulfate** involves its interaction with tubulin, the protein subunit of microtubules. By binding to β -tubulin, vincristine inhibits the polymerization of tubulin dimers into microtubules. This disruption of microtubule assembly leads to the dissolution of the mitotic spindle, a structure essential for the segregation of chromosomes during cell division. Consequently, cancer cells are arrested in the metaphase of mitosis, which ultimately triggers apoptosis (programmed cell death).



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